

A Technical Guide to Corrigendum Notices in Scientific Research

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Compound of Interest

Compound Name: Corrigendum

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Introduction

In the rigorous and precise world of scientific research and drug development, accuracy and transparency are paramount. However, errors can inadvertently occur in published documents, from research papers to experimental protocols. A **corrigendum** notice is the formal mechanism for correcting such errors, ensuring the integrity of the scientific record. This technical guide provides a comprehensive overview of the structure, content, and purpose of a **corrigendum** notice for researchers, scientists, and drug development professionals.

A **corrigendum** is a formal notice of a correction to an error in a published work, for which the author is responsible. It is crucial to distinguish a **corrigendum** from an erratum, which is a correction of a production error (i.e., an error introduced by the publisher).

Core Components of a Corrigendum Notice

A **corrigendum** notice is a formal document issued to rectify errors in a previously published document.^[1] Its primary function is to ensure that the official record is accurate. The structure is designed for clarity and to prevent any misunderstanding. The key elements are detailed below.

Component	Description	Purpose
Heading	The document is clearly titled "Corrigendum" or "Corrigendum Notice".	Immediately identifies the nature of the document.
Reference to Original Document	Includes the title, publication date, and any unique identifiers (e.g., tender number, document ID) of the original document being corrected. ^[2]	Unambiguously links the correction to the specific document it amends.
Preamble	A brief introductory statement that announces the correction. It may include a phrase like, "Please note the following correction..." or "This is to notify a correction in..."	Formally introduces the purpose of the notice.
Detailed Corrections	This is the main body of the notice. For each correction, it should clearly state: The location of the error (e.g., page number, paragraph, line number). The original, incorrect text or data. The corrected text or data.	To provide a clear and precise record of the changes being made.
Statement of Unchanged Content	A concluding sentence that affirms the validity of the rest of the original document, such as, "All other terms and conditions of the tender will remain unchanged." ^[2]	To prevent ambiguity and confirm that the corrections are limited to what is explicitly stated.
Issuing Authority	The name, title, and signature of the authorized individual or department issuing the corrigendum.	To authenticate the correction and provide a point of contact.

Date of Issue

The date on which the
corrigendum is formally issued.

Establishes the official date of
the correction.

Experimental Protocol: Issuing a Corrigendum Notice

The process of issuing a **corrigendum** follows a structured protocol to ensure transparency and proper dissemination.

- **Error Identification and Verification:** The original author(s) or the publishing body identifies a significant error that could lead to misinterpretation of the work. The error is thoroughly verified to confirm its inaccuracy and impact.
- **Drafting the Corrigendum:** A draft of the **corrigendum** notice is prepared, adhering to the structure outlined in the table above. The corrections must be stated clearly and concisely.
- **Internal Review:** The draft is reviewed internally by the author's institution or relevant department to ensure accuracy and clarity.
- **Submission to Publisher/Disseminating Body:** The draft is submitted to the publisher of the original document (e.g., a scientific journal, a conference proceeding).
- **Publisher Review and Formatting:** The publisher reviews the **corrigendum** for compliance with their standards and formats it for publication.
- **Publication and Dissemination:** The **corrigendum** is published and linked to the original electronic version of the document. It is also typically published in the next available print issue of a journal.

Signaling Pathway for Corrigendum Issuance

The following diagram illustrates the workflow for issuing a **corrigendum** in a research context.



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Workflow for the issuance of a **corrigendum** notice.

Example of a Corrigendum Notice

Below is a hypothetical example of a **corrigendum** notice for a scientific paper.

CORRIGENDUM NOTICE

Original Publication: "The Efficacy of Compound X in Treating Neuropathic Pain in a Rodent Model," Journal of Advanced Drug Discovery, Vol. 15, Issue 4, pp. 210-225, October 2025.

Correction:

It has come to our attention that there was an error in the concentration of the saline solution used as a control in the study.

Location of Error: Page 215, Materials and Methods, Section 2.3.

Original Text: "The control group received an intraperitoneal injection of a 0.5% saline solution."

Corrected Text: "The control group received an intraperitoneal injection of a 0.9% saline solution."

All other data, results, and conclusions presented in the paper remain unchanged.

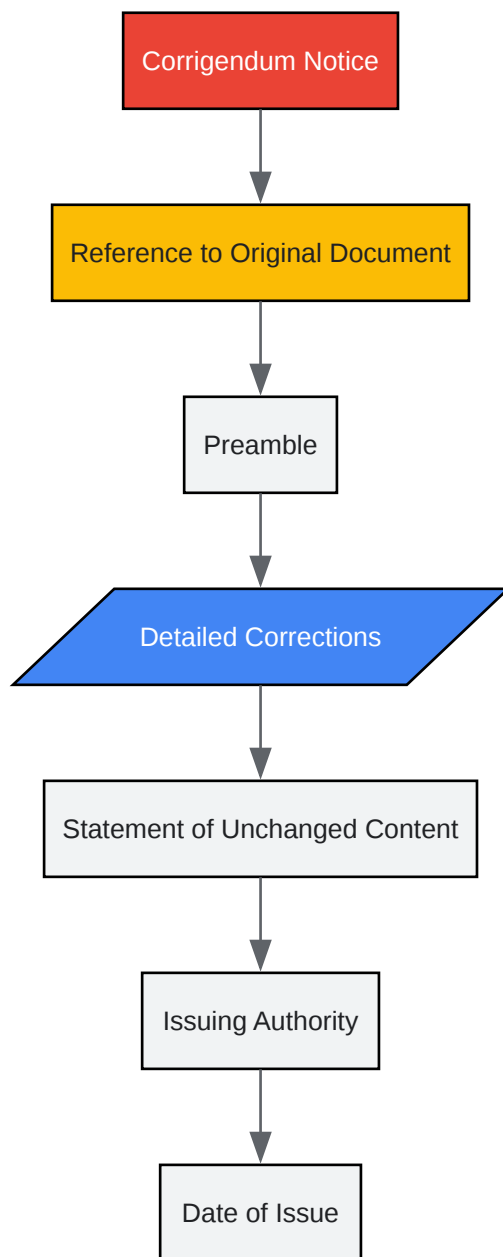
We apologize for this error and any inconvenience it may have caused.

Sincerely,

Dr. Jane Doe Principal Investigator Department of Pharmacology University of Research

Logical Relationship of Corrigendum Components

The following diagram illustrates the logical flow and relationship between the core components of a **corrigendum** notice.



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Logical structure of a **corrigendum** notice.

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References

- 1. Corrigendum Legal Notice Format | Lawyers & Jurists [lawyersnjurists.com]
- 2. lged.portal.gov.bd [lged.portal.gov.bd]
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